

Personal protective equipment for handling AF12198

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AF12198

Cat. No.: B10857682

[Get Quote](#)

Essential Safety and Handling Guide for AF12198

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the research peptide **AF12198**. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of the product.

Quantitative Data Summary

For ease of reference, key quantitative data for **AF12198** are summarized in the table below.

Property	Value	Reference
Molecular Weight	1895.12 g/mol	[1]
CAS Number	185413-30-3	[2][3]
Purity	≥95%	
IC50 (IL1-R1)	8 nM (human)	[1][3]
IC50 (IL-1 induced IL-8 production)	25 nM	[1][3]
IC50 (IL-1 induced ICAM-1 expression)	9 nM	[1][3]
Storage (Lyophilized)	-20°C (powder)	[2]
Storage (in solvent)	-80°C	[2]

Hazard Identification and Personal Protective Equipment (PPE)

AF12198 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[2]. Standard laboratory personal protective equipment should be worn at all times.

Required Personal Protective Equipment (PPE):

PPE	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile).
Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	Suitable respirator if dust or aerosols are generated.

Experimental Protocols

Handling and Storage

Precautions for Safe Handling:

- Avoid inhalation, and contact with eyes and skin.[2]
- Prevent the formation of dust and aerosols.[2]
- Use only in well-ventilated areas.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Wash skin thoroughly after handling.[2]

Conditions for Safe Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[2]
- Protect from direct sunlight and sources of ignition.[2]
- Store lyophilized powder at -20°C.[2]
- Store solutions at -80°C.[2]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention.[2]
Skin Contact	Thoroughly rinse the skin with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[2]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention.[2]

Spill and Disposal Plan

Spill Response:

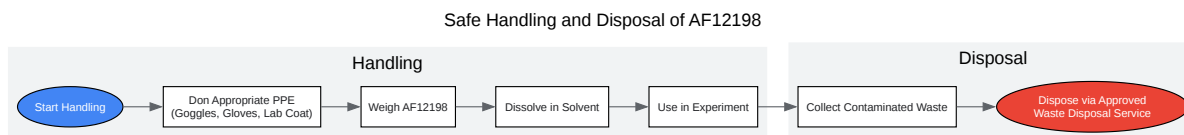
- Collect any spillage to prevent environmental release.[2]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[2]

Visualized Workflows and Pathways

Safe Handling and Disposal Workflow

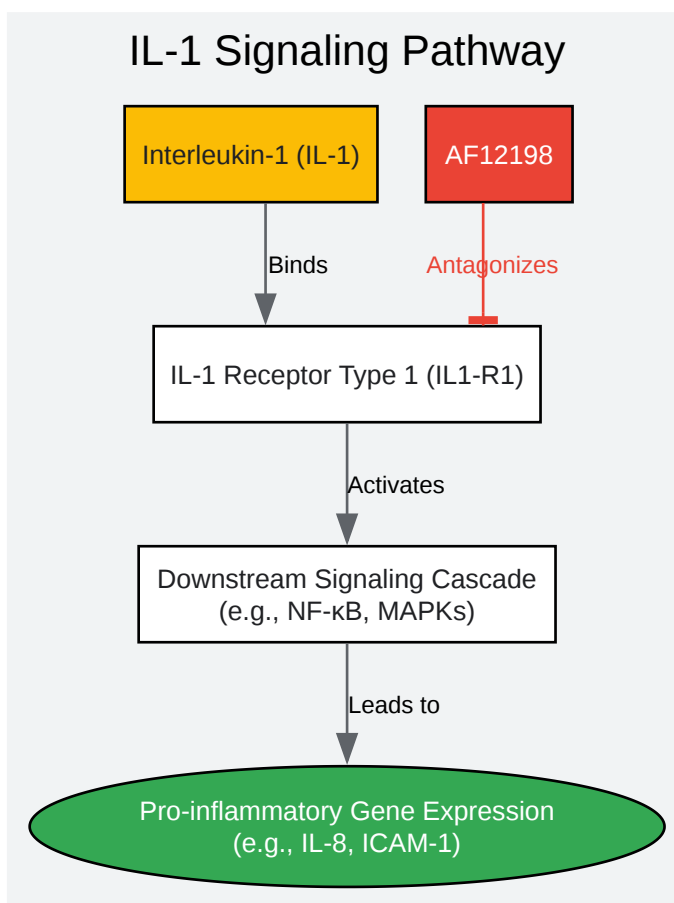


[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **AF12198**.

AF12198 Mechanism of Action: IL-1 Signaling Pathway Inhibition

AF12198 Mechanism of Action



[Click to download full resolution via product page](#)

Caption: **AF12198** acts as an antagonist to the IL-1 Receptor Type 1.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. AF12198|185413-30-3|MSDS [dcchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling AF12198]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10857682#personal-protective-equipment-for-handling-af12198]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com